

Application Notes and Protocols for Quantitative Lipidomics Analysis Using Oleic Acid-d9

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Compound of Interest

Compound Name: *Oleic acid-d9*

Cat. No.: *B13708058*

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Introduction: The Role of Oleic Acid-d9 in Quantitative Lipidomics

Quantitative lipidomics aims to accurately measure the absolute or relative abundance of lipid species within a biological system. This field is critical for understanding the roles of lipids in health and disease, identifying biomarkers, and developing novel therapeutics. A major challenge in mass spectrometry-based lipidomics is the variability introduced during sample preparation and analysis, including extraction efficiency, matrix effects, and instrument response.

To overcome these challenges, stable isotope-labeled internal standards are employed. **Oleic acid-d9**, a deuterated analog of the naturally abundant monounsaturated fatty acid oleic acid, serves as an ideal internal standard for the quantification of free fatty acids and lipids containing oleic acid moieties. Its chemical and physical properties are nearly identical to its non-labeled counterpart, ensuring it behaves similarly during extraction and chromatographic separation. However, its increased mass allows it to be distinguished by a mass spectrometer, enabling accurate normalization of the endogenous analyte signal. The use of deuterated standards like **Oleic acid-d9** is considered the gold standard for absolute quantitation in lipidomics.^[1]

Biological Significance of Oleic Acid

Oleic acid (18:1n-9) is one of the most abundant fatty acids in human plasma, cell membranes, and adipose tissue.[2] It plays a crucial role in various physiological and pathophysiological processes:

- **Membrane Fluidity:** As a key component of phospholipids, oleic acid influences the fluidity and function of cellular membranes.
- **Energy Metabolism:** It is a major source of energy through beta-oxidation.
- **Signaling Pathways:** Oleic acid and its derivatives act as signaling molecules, modulating intracellular pathways that impact inflammation, cell proliferation, and metabolism.[3]

Given its central role in lipid metabolism, accurate quantification of oleic acid is vital in studies related to metabolic diseases, cardiovascular disorders, and cancer.

Featured Application: Oleic Acid Signaling in Fatty Acid Oxidation

Recent research has identified a specific signaling pathway through which oleic acid promotes the complete oxidation of fatty acids in skeletal muscle cells. This pathway involves the activation of the SIRT1-PGC1 α transcriptional complex, a key regulator of mitochondrial biogenesis and energy expenditure.

Signaling Pathway Overview:

Oleic acid treatment increases intracellular levels of cyclic adenosine monophosphate (cAMP), which in turn activates Protein Kinase A (PKA).[4][5] PKA then phosphorylates and activates Sirtuin 1 (SIRT1), a deacetylase.[4][5] Activated SIRT1 deacetylates and subsequently activates the transcriptional coactivator PGC1 α (Peroxisome proliferator-activated receptor-gamma coactivator 1-alpha).[4][5] Hyperactive PGC1 α then promotes the expression of genes involved in fatty acid oxidation.[4][5] This signaling cascade illustrates how a specific fatty acid can directly influence cellular energy metabolism.[4][5]



Quantitative Data

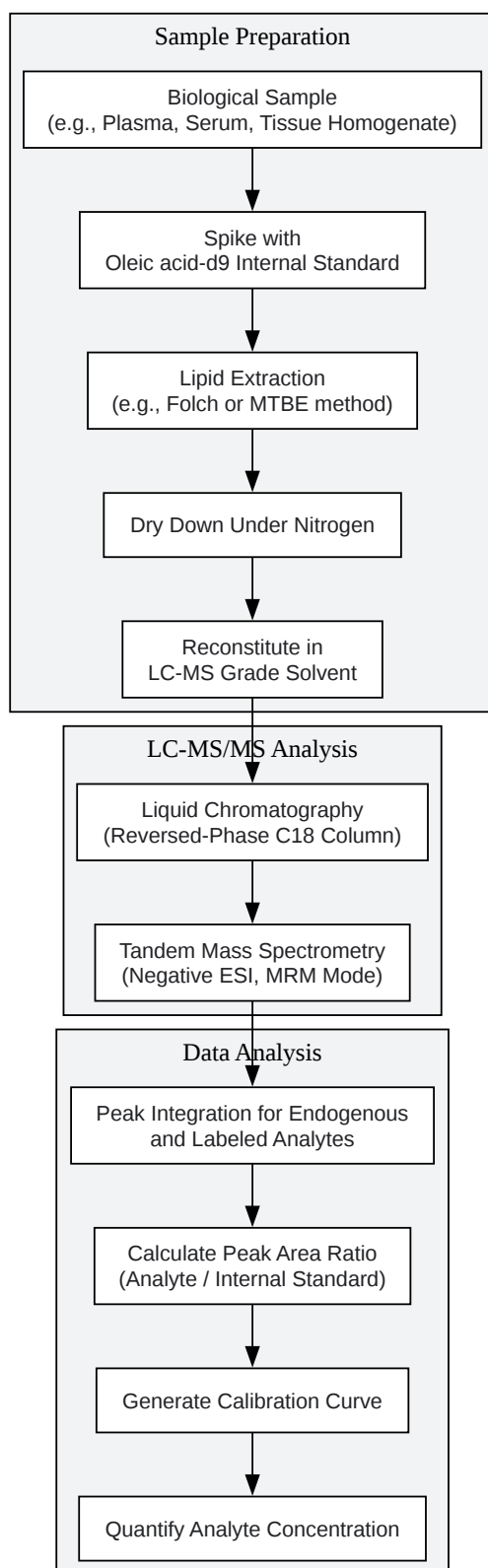
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Fatty Acid	Abbreviation	Concentration Range (nmol/mL)	Mean Concentration (nmol/mL)
Myristic Acid	14:0	3.0 - 22.0	12.6
Palmitic Acid	16:0	35.0 - 100.0	66.4
Palmitoleic Acid	16:1	2.5 - 18.0	10.1
Stearic Acid	18:0	10.0 - 30.0	18.9
Oleic Acid	18:1	20.0 - 60.0	38.9
Linoleic Acid	18:2	80.0 - 220.0	136.3
Alpha-Linolenic Acid	18:3	0.7 - 1.6	1.2
Arachidonic Acid	20:4	0.8 - 1.5	1.2

Data synthesized from multiple sources for illustrative purposes.[\[4\]](#)[\[5\]](#)

Experimental Protocols

A generalized workflow for the quantitative analysis of free fatty acids using **Oleic acid-d9** is presented below.



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